

Essential Safety and Operational Guide for 3,5-Dichlorophenylhydrazine Hydrochloride

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Compound of Interest

Compound Name: 3,5-Dichlorophenylhydrazine
hydrochloride

Cat. No.: B046826

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This guide provides critical safety protocols and logistical information for the handling and disposal of **3,5-Dichlorophenylhydrazine hydrochloride**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety.

Hazard Summary

3,5-Dichlorophenylhydrazine hydrochloride is a chemical that poses significant health risks. It is harmful if swallowed, inhaled, or in contact with skin.^[1] It causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of causing cancer.^[1] It may also cause an allergic skin reaction.^[1]

Chemical and Physical Properties

Property	Value
CAS Number	63352-99-8[1][2][3]
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂ · HCl[1][3]
Molecular Weight	213.49 g/mol [2][3]
Appearance	Off-white powder[4]
Melting Point	208-210 °C (decomposes)[3][4]
Hazard Classifications	Acute Toxicity (Oral, Dermal, Inhalation) - Category 4, Skin Irritation - Category 2, Eye Irritation - Category 2, Skin Sensitization - Category 1, Carcinogenicity - Category 2, Specific Target Organ Toxicity (Single Exposure, Respiratory Irritation) - Category 3[1][3]

Operational and Safety Protocols

Strict adherence to the following procedures is mandatory to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The level of PPE should be determined by a thorough risk assessment of the specific procedures being performed.

PPE Category	Specifications
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[4] Butyl rubber is a recommended material for handling hydrazine compounds.[5]
Eye/Face Protection	Use chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] A face shield may be required where a splash hazard exists.[6][7]
Respiratory Protection	Use a NIOSH-approved dust mask (e.g., N95) or a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements when workplace conditions warrant a respirator's use.[3][4]
Skin/Body Protection	Wear a lab coat, long pants, and closed-toed shoes.[8] For tasks with a higher risk of exposure, a chemical-resistant apron or protective suit is recommended.[5] Contaminated leather items like shoes and belts should be removed and destroyed.[1]

Handling and Storage Plan

Proper handling and storage are crucial to prevent accidental exposure and maintain chemical integrity.

Handling:

- Ventilation: Always handle this substance in a well-ventilated area or a chemical fume hood.
[1][8]
- Personal Contact: Avoid all personal contact, including breathing dust or fumes.[1]

- Hygiene: Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#) Contaminated work clothing should be laundered separately before reuse.[\[1\]](#)

Storage:

- Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.
[\[1\]](#)[\[8\]](#)
- Security: The storage area should be locked up or accessible only to authorized personnel.
[\[9\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[10\]](#)

Emergency and Disposal Plan

Immediate and appropriate action during an emergency is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing has stopped, provide artificial respiration.[11] Seek immediate medical attention.[7][12]
Skin Contact	Immediately remove all contaminated clothing.[1] Flush the skin with plenty of soap and water for at least 15 minutes.[1][11] Seek medical attention if irritation develops or persists.[1]
Eye Contact	Immediately flush the eyes with large amounts of running water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[1] Removal of contact lenses should only be done by skilled personnel.[1] Seek immediate medical attention.[1][7]
Ingestion	Rinse the mouth with water.[1] Do NOT induce vomiting.[4] Call a poison center or doctor immediately for treatment advice.[10]

Spill Response Protocol

Treat any spill of this material as a major event requiring immediate and cautious action.

- Evacuation: Evacuate the immediate area and notify colleagues and supervisors.[7][12]
- Ventilation: Ensure the area is well-ventilated.
- Containment: For minor spills, use dry clean-up procedures.[1] Avoid generating dust.[1] Dampen the material with water to prevent dusting before sweeping.[1]
- Cleanup: Use a vacuum cleaner fitted with a HEPA filter or sweep up the material and place it into a suitable, sealed container for disposal.[1]
- Decontamination: Wash the spill area thoroughly with water.[1] Equipment used for cleanup should be decontaminated after use.[1]

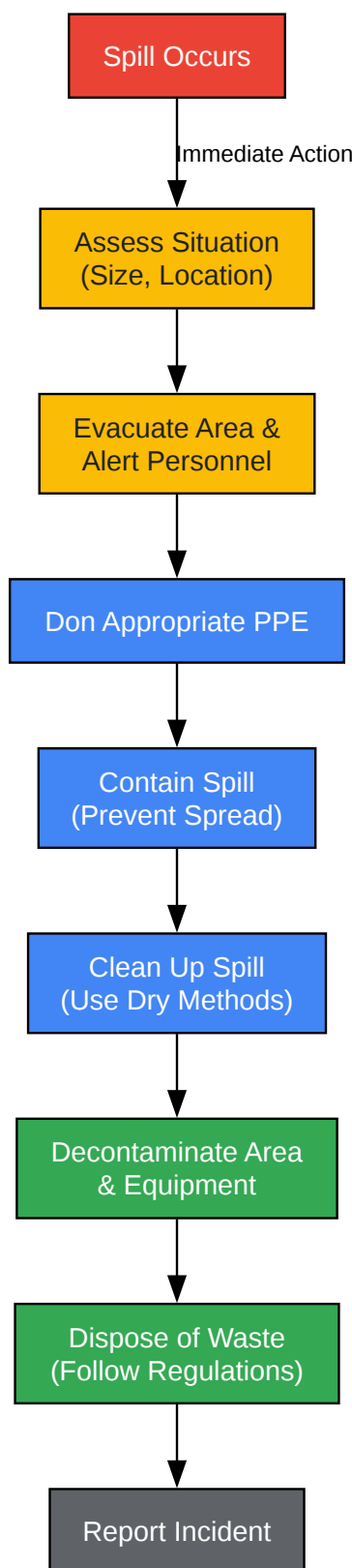
Disposal Plan

Waste disposal must be conducted in accordance with all local, state, and federal regulations.

- **Waste Classification:** This material may be considered hazardous waste.
- **Containers:** Collect residue and place it in sealed, labeled containers for disposal.^[1] Empty containers may still present a chemical hazard and should be handled appropriately.^[1]
- **Procedure:** Do not discharge into sewers or waterways.^[1] Consult your institution's environmental health and safety (EHS) office or a licensed professional waste disposal service to ensure proper disposal.^[1]

Workflow Visualization

The following diagram outlines the logical steps for responding to a chemical spill.



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Caption: Workflow for Emergency Spill Response.

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